

A Comprehensive Technical Review of Alloptaeroxylin and Its Derivatives from Ptaeroxylon obliquum

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Compound of Interest

Compound Name: *Alloptaeroxylin*

Cat. No.: *B1642927*

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides an in-depth review of **Alloptaeroxylin**, a naturally occurring chromone, and its related compounds isolated from the plant Ptaeroxylon obliquum. Due to the limited specific research on **Alloptaeroxylin**, this document focuses primarily on its methylated derivative, O-methyl**alloptaeroxylin**, and other bioactive chromones from the same source, such as obliquumol (ptaeroxylinol acetate), as surrogates to infer its potential biological activities and mechanisms. This guide consolidates available data on their chemical structure, synthesis, and biological activities, including anti-inflammatory, antifungal, and antihypertensive properties. Detailed experimental protocols for key assays, quantitative data organized into structured tables, and visualizations of relevant signaling pathways are provided to support further research and drug development efforts.

Introduction

Alloptaeroxylin is a chromone, a class of heterocyclic compounds characterized by a benzo- γ -pyrone skeleton. It is a natural product isolated from the heartwood of Ptaeroxylon obliquum, commonly known as sneezewood. While research specifically targeting **Alloptaeroxylin** is scarce, studies on its derivatives and other co-occurring chromones from Ptaeroxylon obliquum have revealed a range of promising biological activities. This guide aims to provide a comprehensive overview of the current knowledge on these compounds, with a focus on O-methyl**alloptaeroxylin**, to facilitate a deeper understanding of their therapeutic potential.

Chemical Structure and Properties

The core structure of **Alloptaeroxylin** is based on the chromone ring system. The structure of its methylated derivative, **O-methylalloptaeroxylin**, has been elucidated through spectroscopic methods.

Spectroscopic Data

Detailed spectroscopic data for **O-methylalloptaeroxylin** is crucial for its identification and characterization. While a complete dataset is not available in a single source, the following table summarizes reported NMR and other spectroscopic information.

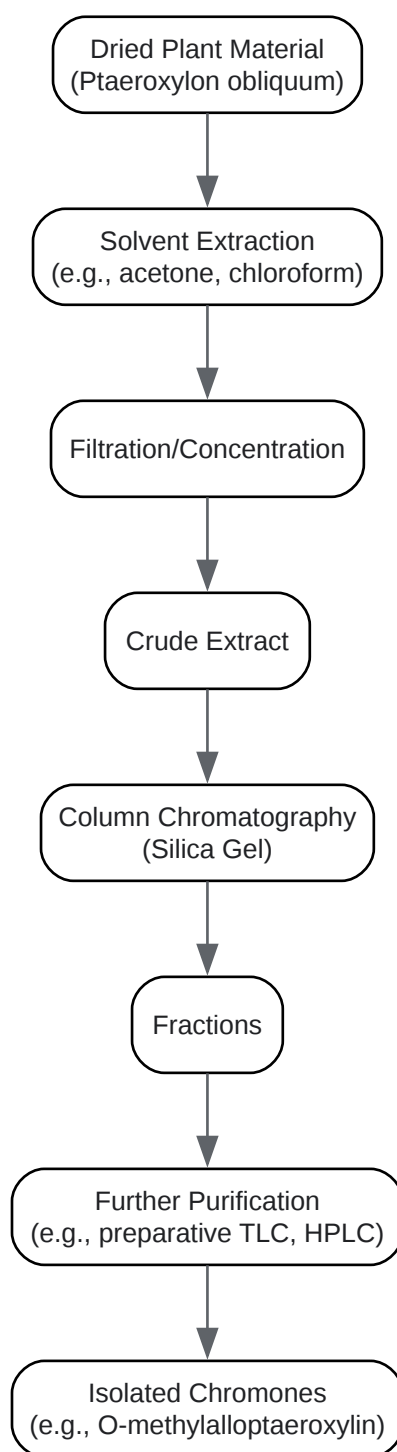
Spectroscopic Data for O-methylalloptaeroxylin	
Technique	Observed Peaks/Signals
¹ H NMR (CDCl ₃)	δ 1.43 (s, 6H, 2xCH ₃), 3.89 (s, 3H, OCH ₃), 5.54 (d, J=10.0 Hz, 1H), 6.29 (s, 1H), 6.88 (d, J=10.0 Hz, 1H), 6.89 (s, 1H)[1]
¹³ C NMR	Data not explicitly found in the searched literature.
Mass Spectrometry	High-resolution MS confirmed the molecular formula.[1]
Infrared (IR)	Data not explicitly found in the searched literature for O-methylalloptaeroxylin. For a related dihydro derivative, a band at 1715 cm ⁻¹ (lactone C=O) was reported.[2]
UV-Vis	λ _{max} (nm): 340, 305 (sh), 275 (sh), 265, 225, 218 (sh)[1]

Isolation and Synthesis

Isolation of Chromones from *Ptaeroxylon obliquum*

While a specific protocol for the isolation of **Alloptaeroxylin** is not detailed in the available literature, a general procedure for extracting and isolating chromones from Ptaeroxylon obliquum can be outlined based on common phytochemical practices.

Experimental Workflow for Isolation



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Caption: General workflow for the isolation of chromones.

Protocol:

- Plant Material Preparation: Dried and powdered leaves or heartwood of *Ptaeroxylon obliquum* are used as the starting material.
- Extraction: The powdered material is extracted with a suitable organic solvent, such as acetone or chloroform, using methods like maceration or Soxhlet extraction.
- Concentration: The solvent is removed under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane, ethyl acetate) to separate compounds based on polarity.
- Purification: Fractions containing the compounds of interest are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to obtain pure compounds.

Synthesis of Dihydro Alloptaeroxylin Methyl Ether

A single-step synthesis for dihydro **alloptaeroxylin** methyl ether has been reported.^[2]

Reaction Scheme: A mixture of the corresponding hydroxy-2,2-dimethylchroman and ethyl acetoacetate in diphenyl ether is refluxed.

Experimental Protocol:

- A mixture of the appropriate hydroxy-2,2-dimethylchroman (3 mmol) and ethyl acetoacetate (0.36 ml, 3 mmol) in diphenyl ether (3 ml) is refluxed for 2 hours.^[2]
- Excess diphenyl ether is removed under reduced pressure.^[2]
- The reaction mixture is cooled, poured onto crushed ice, and stirred.^[2]

- The product is extracted with ethyl acetate, dried over anhydrous sodium sulfate, and the solvent is evaporated.[2]
- The resulting solid, a mixture of dihydropyrano coumarin and dihydropyrano chromone, is separated by column chromatography on silica gel using a petroleum ether-ethyl acetate solvent system.[2]

Biological Activities

Chromones from *Ptaeroxylon obliquum* have demonstrated a variety of biological activities, suggesting the therapeutic potential of this class of compounds.

Anti-inflammatory Activity

O-methylalloptaeroxylin and other compounds from *P. obliquum* have shown significant anti-inflammatory effects.

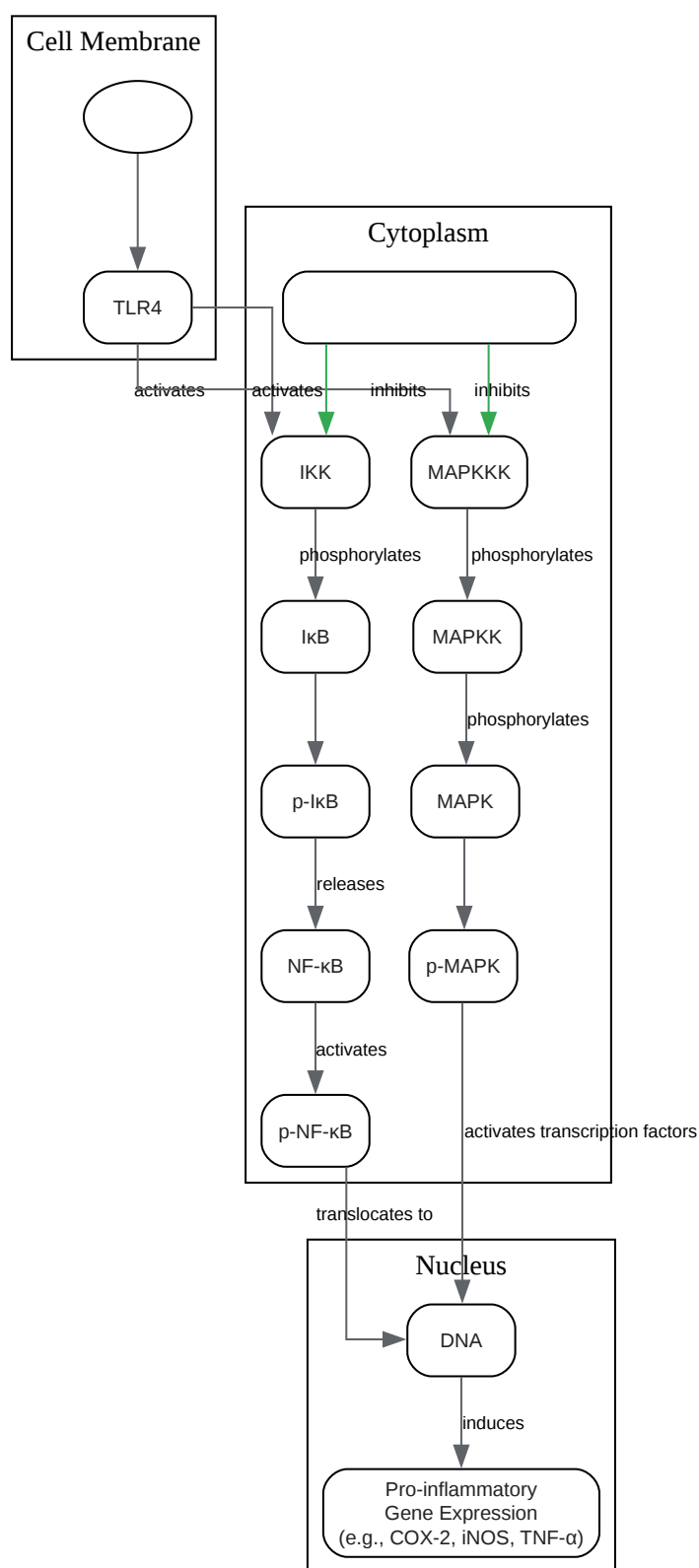
Compound	Assay	Result (IC ₅₀)	Reference
O-methylalloptaeroxylin	15-Lipoxygenase (15-LOX) Inhibition	18.30 µg/mL	[3]
Obliquumol	15-Lipoxygenase (15-LOX) Inhibition	3.66 µg/mL	[3]
Lupeol and β-amyrin mixture	15-Lipoxygenase (15-LOX) Inhibition	11.30 µg/mL	[3]

Experimental Protocol: 15-Lipoxygenase (15-LOX) Inhibition Assay

- Enzyme and Substrate Preparation: Lipoxygenase from soybean (*Glycine max*) and linoleic acid are used as the enzyme and substrate, respectively.[4][5]
- Incubation: The enzyme is pre-incubated with the test compound (or standard inhibitor, e.g., quercetin) at 25°C for 5 minutes.[4][5]
- Reaction Initiation: Linoleic acid is added to the mixture, and the reaction is incubated at 25°C for 20 minutes in the dark.[4][5]

- Termination and Detection: The reaction is stopped by adding a FOX (Ferrous Oxidation-Xylenol Orange) reagent. The formation of the Fe^{3+} /xylenol orange complex is measured spectrophotometrically at 560 nm.[\[4\]](#)[\[5\]](#)
- Calculation: The percentage of inhibition of hydroperoxide production is calculated from the absorbance values.

Potential Anti-inflammatory Signaling Pathways Chromones, like other flavonoids, may exert their anti-inflammatory effects by modulating key signaling pathways such as the NF- κ B and MAPK pathways.



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Caption: Potential inhibition of NF-κB and MAPK signaling pathways by chromones.

Antifungal Activity

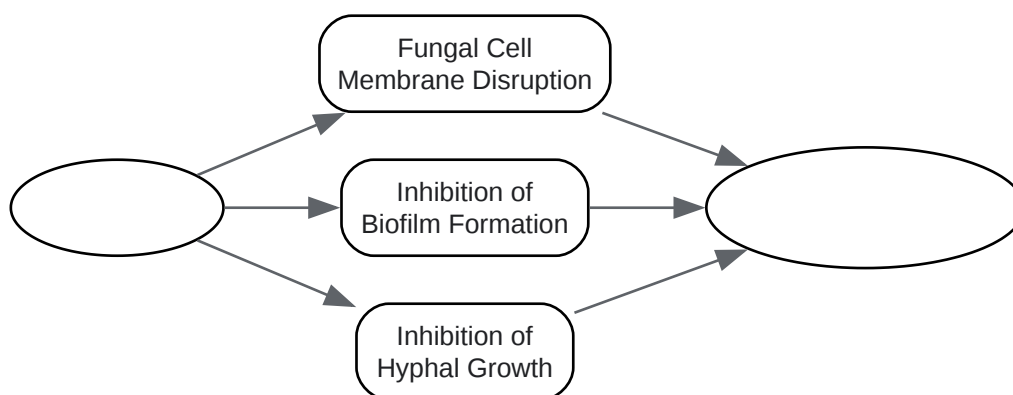
Obliquumol (ptaeroxylinol acetate) has demonstrated significant antifungal activity.

Compound	Fungal Species	Result (MIC)	Reference
Obliquumol	Candida albicans	2 - 16 µg/mL	[6]
Obliquumol	Cryptococcus neoformans	4.9 µM	[7]
Lupeol and β-amyrin mixture	Candida albicans	16 µg/mL	[6]
Lupeol and β-amyrin mixture	Cryptococcus neoformans	16 µg/mL	[6]

Experimental Protocol: Antifungal Susceptibility Testing (MIC Assay)

- Inoculum Preparation: Fungal cultures are grown overnight, and the cell concentration is adjusted to a standard density (e.g., 0.5 McFarland standard).[8][9]
- Serial Dilution: The test compound is serially diluted in a 96-well microtiter plate containing a suitable broth medium (e.g., RPMI 1640).[8][9]
- Inoculation: Each well is inoculated with the prepared fungal suspension.[8][9]
- Incubation: The plates are incubated at 35°C for 24-48 hours.[8]
- MIC Determination: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that visibly inhibits fungal growth.[9]

Potential Antifungal Mechanism of Action The antifungal mechanism of chromones may involve the disruption of the fungal cell membrane, inhibition of biofilm formation, and interference with hyphal growth.



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Caption: Potential antifungal mechanisms of chromones.

Antihypertensive Activity

"Methylalloptaeroxylin" has been reported to exhibit antihypertensive effects, although the specific isomer and detailed data are limited.

Experimental Protocol: In Vivo Antihypertensive Assay in Rats

- Induction of Hypertension: Hypertension is induced in rats, for example, by administering a high-salt diet or using a two-kidney, one-clip (2K1C) model.[\[10\]](#)[\[11\]](#)
- Compound Administration: The test compound is administered orally or via injection to the hypertensive rats.[\[10\]](#)
- Blood Pressure Measurement: Systolic and diastolic blood pressure are monitored over a period of time using a non-invasive tail-cuff method or direct arterial cannulation.[\[10\]](#)[\[11\]](#)
- Data Analysis: The changes in blood pressure in the treated group are compared to a control group to determine the antihypertensive effect.

Conclusion and Future Perspectives

The available evidence strongly suggests that chromones from *Ptaeroxylon obliquum*, particularly O-methylalloptaeroxylin and obliquumol, possess significant anti-inflammatory and antifungal properties. The antihypertensive potential of methylalloptaeroxylin also warrants

further investigation. However, the lack of comprehensive studies on **Alloptaeroxylin** itself represents a significant knowledge gap.

Future research should focus on:

- The definitive isolation and complete structural elucidation of **Alloptaeroxylin**.
- A thorough investigation of the biological activities of pure **Alloptaeroxylin**, including quantitative assessments of its efficacy and cytotoxicity.
- Elucidation of the specific molecular mechanisms and signaling pathways modulated by these chromones.
- In vivo studies to validate the therapeutic potential of these compounds in animal models of inflammatory diseases, fungal infections, and hypertension.

This guide provides a solid foundation for researchers to build upon, highlighting the potential of **Alloptaeroxylin** and its derivatives as lead compounds for the development of novel therapeutic agents. The detailed protocols and summarized data presented herein are intended to streamline future research efforts in this promising area of natural product chemistry and pharmacology.

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